

Essential Safety and Operational Guide for Handling 2-Anilinoethanol

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Compound of Interest

Compound Name: 2-Anilinoethanol

Cat. No.: B049455

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for the handling of **2-Anilinoethanol** (CAS 122-98-5). Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance in a laboratory setting.

Hazard Identification and Physicochemical Properties

2-Anilinoethanol is a chemical intermediate that requires careful handling due to its toxicological profile. It is classified as toxic if swallowed and can be fatal if it comes into contact with the skin.^{[1][2]} It is also known to cause serious eye damage and skin irritation.^{[1][2][3]}

Physicochemical Data for **2-Anilinoethanol**:

Property	Value	Reference
Appearance	Dark brown or colorless to light yellow liquid	[3][4]
Melting Point	-30 °C	[4][5]
Boiling Point	278 - 282 °C	[4]
Flash Point	113 °C (closed cup)	[4]
Density	1.094 g/cm ³ at 25 °C	[4]
Water Solubility	4.5 g/L	[4]
Vapor Pressure	< 0.01 hPa at 20 °C	[4]

Toxicological Data:

Test	Species	Route	Value	Reference
LD50	Rat	Oral	2230 mg/kg	[4]
LD50	Rabbit	Dermal	68 mg/kg	[4]
EC50 (48h)	Daphnia magna	-	4.8 mg/l	[6]
ErC50 (72h)	Raphidocelis subcapitata	-	254.6 mg/l	[6]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The required PPE varies based on the specific handling procedure.

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side shields or a face shield. [2] [3] [7]	Protects against splashes and vapors that can cause severe eye damage. [1] [8]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile).	Prevents skin contact, which can be fatal. [1] [8]
Body Protection	Impermeable, long-sleeved laboratory coat or gown. [2] [9]	Protects skin from accidental splashes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [4] [6] If ventilation is inadequate, a full-face respirator with an appropriate cartridge is necessary. [2] [10]	Minimizes inhalation of vapors or aerosols. [4] [6]
Footwear	Closed-toe shoes.	Protects feet from spills.

Standard Operating Procedures for Handling

Preparation and Handling:

- Consult the Safety Data Sheet (SDS): Always review the SDS for **2-Anilinoethanol** before beginning any work.[\[3\]](#)
- Ensure Proper Ventilation: All handling of **2-Anilinoethanol** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)[\[6\]](#)
- Don Appropriate PPE: Put on all required PPE as specified in the table above before handling the chemical.
- Avoid Inhalation and Contact: Do not breathe vapors or mists.[\[4\]](#)[\[6\]](#) Avoid all contact with eyes, skin, and clothing.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Safe Transfer: Use appropriate and clean equipment, such as pumps or funnels, to transfer the chemical and avoid spills.[\[10\]](#)

- Hygiene Practices: Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[2\]](#)[\[6\]](#) Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)

Storage:

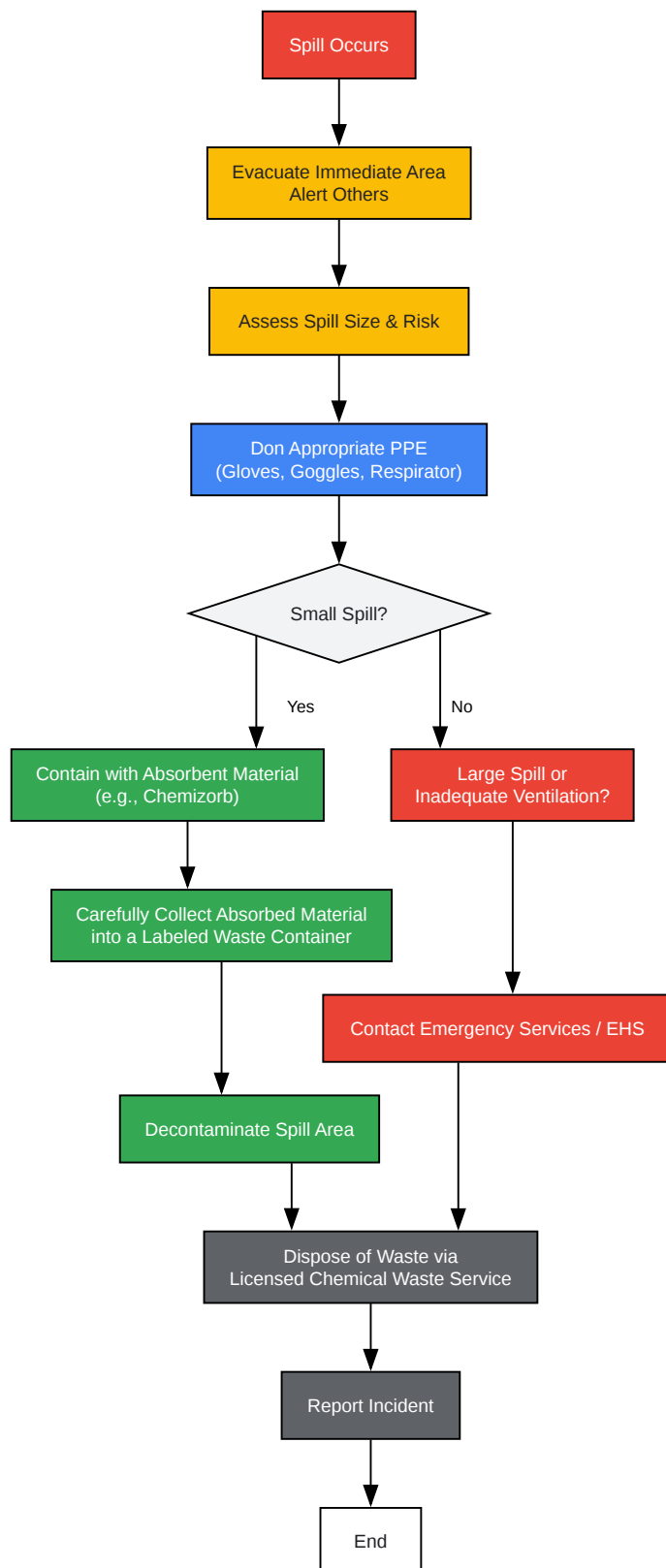
- Container: Store in a tightly closed, original, or compatible container (e.g., glass or high-density polyethylene).[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[10\]](#)
- Location: Keep in a cool, dry, and well-ventilated area.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Security: Store in a locked cabinet or an area accessible only to authorized personnel.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Incompatibilities: Segregate from incompatible materials, such as strong oxidizing agents.[\[3\]](#)

Emergency Procedures

First Aid Measures:

Exposure Route	Action
Inhalation	Move the person to fresh air. Seek immediate medical attention. [1] [6]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes. Seek immediate medical attention. [1] [4] [6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist. [1] [4] [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give two glasses of water to drink. Seek immediate medical attention. [1] [2] [6]

Spill Response Workflow:

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Caption: Workflow for responding to a **2-Anilinoethanol** spill.

Disposal Plan

Disposal of **2-Anilinoethanol** and its containers must be handled as hazardous waste in strict accordance with all local, state, and federal regulations.[1][10]

Step-by-Step Disposal Protocol:

- Do Not Dispose Down the Drain: Under no circumstances should **2-Anilinoethanol** be disposed of in the sewer system.[11][12][13]
- Use Designated Waste Containers: Collect all waste containing **2-Anilinoethanol** (including contaminated absorbents from spills) in a designated, properly labeled, and leak-proof container.[12][14]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**2-Anilinoethanol**".[14]
- Storage of Waste: Store the sealed waste container in a designated, secure, and well-ventilated secondary containment area while awaiting pickup.
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed and certified chemical waste management service.[11] Maintain all records of disposal as required by your institution and local regulations.[10]

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